

# Proper Disposal Procedures for New Red

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## Compound of Interest

Compound Name: *New Red*

Cat. No.: *B1436909*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe work environment and regulatory compliance. This document provides a comprehensive guide to the disposal procedures for "**New Red**," a substance identified by CAS number 220658-76-4.<sup>[1][2][3][4]</sup> It is also known by its chemical name: 5-(Acetylamino)-4-hydroxy-3-[2-(4-sulfophenyl)diazenyl]-2,7-naphthalenedisulfonic acid sodium salt (1:3).<sup>[3]</sup>

Attention: Safety data sheets (SDS) for products containing "**New Red**" present conflicting hazard classifications. While some sources classify "**New Red** Solution" as non-hazardous, others identify mixtures containing it as potentially carcinogenic. Therefore, it is crucial to consult the specific SDS provided by the manufacturer of your product and to handle "**New Red**" with caution. If the specific hazard is unknown, it is safest to treat the substance as hazardous waste.

## I. Chemical and Physical Properties

A summary of the key chemical and physical properties of **New Red** is provided in the table below.

Property	Value	Source
CAS Number	220658-76-4	
Molecular Formula	C <sub>18</sub> H <sub>12</sub> N <sub>3</sub> O <sub>11</sub> S <sub>3</sub> Na <sub>3</sub>	
Molecular Weight	611.47 g/mol	
Appearance	Not specified (solid powder or solution)	
Storage	Powder: 2 years at -20°C. In DMSO: 2 weeks at 4°C, 6 months at -80°C.	

## II. Safety and Handling Precautions

Before handling **New Red**, it is essential to be aware of the potential hazards and to take appropriate safety measures.

Precaution	Description	Source
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, and eye or face protection.	
Ventilation	Use only in areas with appropriate exhaust ventilation.	
Handling	Avoid inhalation, and contact with eyes and skin. Avoid the formation of dust and aerosols. Wash hands thoroughly after handling.	
First Aid (Eyes)	Remove contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water.	
First Aid (Skin)	Rinse skin thoroughly with large amounts of water and remove contaminated clothing.	
First Aid (Inhalation)	Relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR).	
First Aid (Ingestion)	Wash out the mouth with water. Do NOT induce vomiting.	

### III. Disposal Procedures

The appropriate disposal method for **New Red** depends on its classification as hazardous or non-hazardous waste, as determined by the specific product's Safety Data Sheet and local regulations.

## Disposal of Non-Hazardous "**New Red**"

If the SDS for your specific "**New Red**" product explicitly states that it is non-hazardous, you may follow these general guidelines, always subject to local regulations:

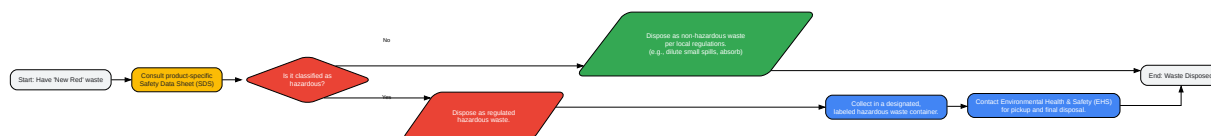
- **Small Spills:** Dilute with water and mop up, or absorb with an inert dry material (e.g., sand, earth, vermiculite) and place in an appropriate waste disposal container.
- **Bulk Disposal:** Follow all federal, state, and local regulations for non-hazardous chemical waste.

## Disposal of Hazardous "**New Red**"

Given the conflicting information, treating **New Red** as hazardous waste is the most prudent approach. Unused "**Vital New Red Solution**" should be disposed of as regulated hazardous waste.

- **Waste Collection:** Collect waste in a designated, properly labeled hazardous waste container.
- **Labeling:** Use the **new red** and white hazardous waste labels that comply with the EPA's updated regulations, including GHS pictograms to indicate hazards.
- **Spill Cleanup:** For large spills, stop the leak if it is safe to do so. Contain the spill with non-combustible, absorbent material and place it in a container for disposal according to local regulations. Prevent entry into sewers and waterways.
- **Disposal Method:** Dispose of contents and containers in accordance with all local, regional, national, and international regulations.

The following diagram illustrates the decision-making process for the proper disposal of **New Red**.



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Caption: Workflow for the proper disposal of "**New Red**".

## IV. Experimental Protocols

The provided search results did not contain specific experimental protocols involving "**New Red**." Users should refer to their institution's established protocols and the manufacturer's guidelines for their specific application.

In conclusion, due to the conflicting safety information available for "**New Red**," a cautious approach is strongly recommended. Always prioritize safety by consulting the specific Safety Data Sheet for your product and, when in doubt, treating the substance as hazardous waste. Adherence to these guidelines will help ensure the safety of laboratory personnel and compliance with environmental regulations.

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## References

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